

# A Comprehensive Technical Guide to Sophorose Monohydrate

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## Compound of Interest

Compound Name: *Sophorose monohydrate*

Cat. No.: *B1406575*

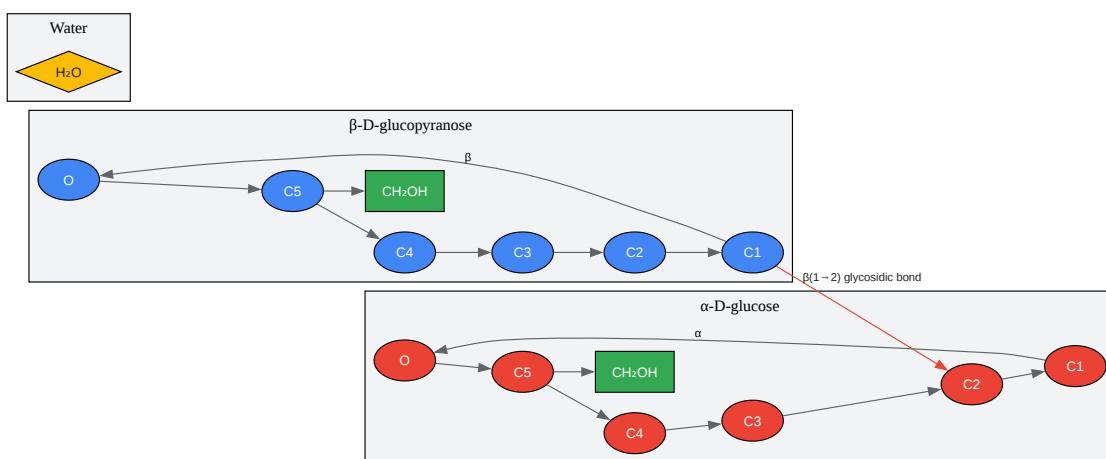
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This guide provides an in-depth overview of **Sophorose monohydrate**, a disaccharide of significant interest in biochemical research and industrial applications. It details its chemical structure, physicochemical properties, and relevant experimental protocols for its synthesis.

## Chemical Structure of Sophorose Monohydrate

Sophorose is a disaccharide composed of two D-glucose units linked by a  $\beta(1 \rightarrow 2)$  glycosidic bond.<sup>[1][2]</sup> Its systematic name is 2-O- $\beta$ -D-glucopyranosyl- $\alpha$ -D-glucose.<sup>[3][4][5]</sup> The monohydrate form incorporates one molecule of water per molecule of the sugar.<sup>[4][6]</sup>

Chemical structure of Sophorose monohydrate.

[Click to download full resolution via product page](#)Caption: Chemical structure of **Sophorose monohydrate**.

## Physicochemical Properties

**Sophorose monohydrate** is a white, crystalline solid that is soluble in water.<sup>[2]</sup> Key quantitative data are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{12}H_{22}O_{11} \cdot H_2O$	<a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	360.31 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
CAS Number	20429-79-2	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Melting Point	196-198 °C	<a href="#">[3]</a> <a href="#">[7]</a>
Optical Rotation $[\alpha]D^{18}$	+19° (c=1.2 in water)	<a href="#">[3]</a> <a href="#">[7]</a>
Purity	≥98%	<a href="#">[4]</a>

## Experimental Protocols

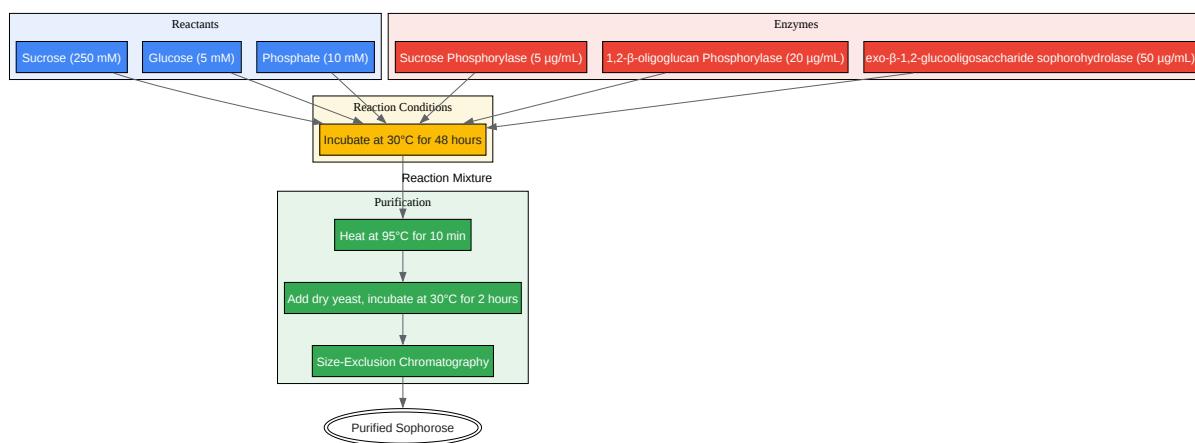
The following section details a one-pot enzymatic synthesis method for producing sophorose from sucrose and glucose. This method is notable for its efficiency and high yield.

**Objective:** To synthesize Sophorose via a one-pot enzymatic reaction.

**Materials:**

- Glucose
- Sucrose
- Inorganic phosphate buffer (10 mM)
- Sucrose phosphorylase (SP)
- 1,2- $\beta$ -oligoglucan phosphorylase (EiSOGP)
- exo- $\beta$ -1,2-glucooligosaccharide sophorohydrolase (BDI\_3064)
- Dry yeast
- Deionized water

**Experimental Workflow:**

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Caption: Workflow for the enzymatic synthesis of Sophorose.

Procedure:

- Reaction Setup: Prepare a reaction mixture containing 5 mM glucose, 250 mM sucrose, and 10 mM inorganic phosphate.<sup>[8]</sup>

- Enzyme Addition: Add the following enzymes to the reaction mixture: 5 µg/mL of sucrose phosphorylase, 20 µg/mL of 1,2- $\beta$ -oligoglucan phosphorylase, and 50 µg/mL of exo- $\beta$ -1,2-glucooligosaccharide sophorohydrolase.[8]
- Incubation: Incubate the reaction mixture at 30°C for 48 hours. During this time, sophorose is synthesized and accumulates.[8]
- Enzyme Inactivation: Terminate the reaction by heating the mixture at 95°C for 10 minutes to inactivate the enzymes.[8]
- Byproduct Removal: To remove residual glucose and fructose, add 2 grams of dry yeast to the mixture and incubate at 30°C for 2 hours.[8]
- Purification: Purify the sophorose from the reaction mixture using size-exclusion chromatography.[8]

This optimized protocol has been shown to yield approximately 108 mM of sophorose, with a final yield of 45% based on the initial amount of sucrose used as the donor substrate.[8]

## Biological and Industrial Significance

Sophorose is recognized for its role as an inducer of cellulase production in fungi, such as *Trichoderma reesei*, which is crucial for the biofuel industry's efforts in converting lignocellulosic biomass into biofuels.[2][8][9] It also serves as a valuable substrate for the analysis of various carbohydrate-active enzymes and is a building block in carbohydrate synthesis.[8][9] Furthermore, sophorose is a component of sophorolipids, a class of biosurfactants with potential applications in the pharmaceutical and biotechnology sectors due to their antimicrobial and emulsifying properties.[2]

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